An In-depth Technical Guide to Dapagliflozin Impurity 1: Identification, Control, and Analysis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Dapagliflozin Impurity 1*
CAS No.:	*1404477-10-6*
Cat. No.:	*B600842*

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Introduction: The Critical Role of Impurity Profiling in Dapagliflozin Development

Dapagliflozin is a potent and selective inhibitor of the sodium-glucose cotransporter 2 (SGLT2) and is a cornerstone in the management of type 2 diabetes mellitus, heart failure, and chronic kidney disease.[1][2][3] The synthesis of such a complex active pharmaceutical ingredient (API) is a multi-step process. During production and storage, various related substances, known as impurities, can emerge from starting materials, intermediates, by-products of side reactions, or degradation of the final compound.[2][4]

Regulatory authorities, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), impose stringent guidelines on the levels of these impurities to ensure the safety, efficacy, and quality of the final drug product.[4] Therefore, a comprehensive understanding of each impurity's identity, origin, and analytical control is not merely a regulatory hurdle but a fundamental aspect of drug development and manufacturing.

This technical guide provides an in-depth examination of a key process-related impurity, **Dapagliflozin Impurity 1**. We will detail its definitive chemical identity, discuss its analytical

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determination with field-proven methodologies, and contextualize its importance within the broader framework of pharmaceutical quality control. This document is intended for researchers, analytical scientists, and drug development professionals dedicated to ensuring the highest standards of pharmaceutical integrity.

Part 1: Core Identification of **Dapagliflozin Impurity 1**

The unambiguous identification of any impurity is the first step in establishing a robust control strategy. **Dapagliflozin Impurity 1** is a known process-related impurity that is critical to monitor during the synthesis of the Dapagliflozin API.

Nomenclature: The chemically correct name for this impurity is 1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene.[5]

CAS Number: The Chemical Abstracts Service has assigned the unique identifier 1103738-29-9 to this compound.[5]

Based on its structure, it is evident that this impurity is not a degradation product of Dapagliflozin but rather a key intermediate or a substance derived from the starting materials used in the API's synthesis. Its structure lacks the C-glucoside moiety characteristic of the final Dapagliflozin molecule.[2] Effective control of this impurity relies on optimizing the synthetic steps and purification processes to ensure its removal or reduction to acceptable levels in the final API.

Physicochemical Properties

A summary of the core physicochemical data for **Dapagliflozin Impurity 1** is presented below. This information is vital for the development of analytical methods and for its synthesis as a reference standard.

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Property	Value	Source(s)
CAS Number	1103738-29-9	[5]
Chemical Name	1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene	[5]
Molecular Formula	$C_{15}H_{14}ClIO$	[5]
Molecular Weight	372.63 g/mol	
Typical Status	Process-Related Impurity / Intermediate	[2][4]

Part 2: Analytical Control and Methodologies

The accurate detection and quantification of **Dapagliflozin Impurity 1** are paramount for quality control (QC) and for regulatory submissions like Abbreviated New Drug Applications (ANDAs).[3][5] High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC) are the techniques of choice for this purpose, offering high sensitivity and resolution.[6][7]

Recommended Analytical Workflow: A Self-Validating System

The causality behind the selection of this workflow is based on achieving robust separation of the main API peak from its related impurities, ensuring specificity and accuracy. The use of a phenyl stationary phase, for example, offers unique selectivity through pi-pi interactions, which can be advantageous for separating aromatic compounds like Dapagliflozin and its precursors.

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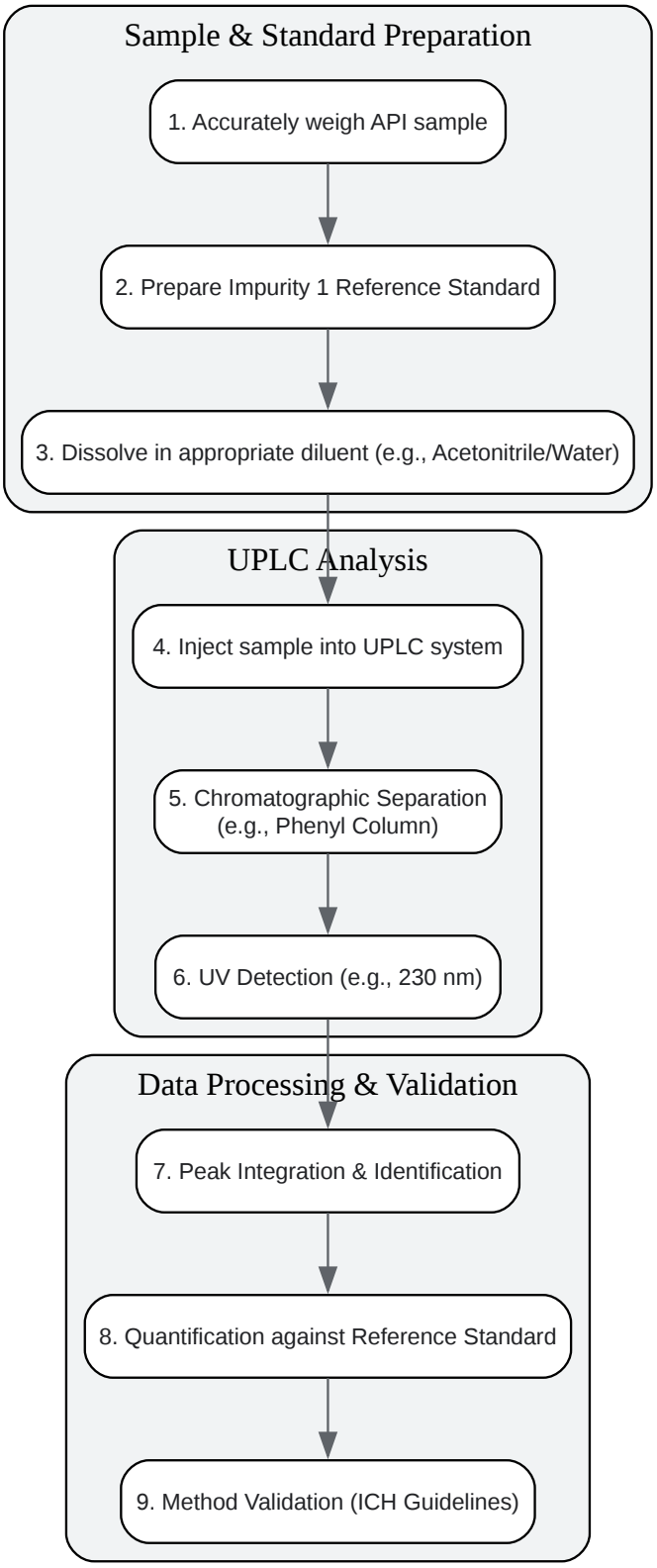

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Caption: UPLC workflow for the quantification of **Dapagliflozin Impurity 1**.

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Detailed Experimental Protocol (UPLC)

This protocol is a synthesized representation based on validated methods for Dapagliflozin and its impurities.[6] It is designed to be a self-validating system, where the specificity and performance are confirmed through rigorous validation as per International Council for Harmonisation (ICH) guidelines.

1. Instrumentation:

- An Ultra-Performance Liquid Chromatography (UPLC) system equipped with a photodiode array (PDA) detector is recommended for optimal resolution and sensitivity.[6]

2. Chromatographic Conditions:

- Column: Zorbax Phenyl, 50 x 3.0 mm, 1.8 µm particle size.[6]
  - Rationale: The phenyl stationary phase provides alternative selectivity to traditional C18 columns, which is often beneficial for resolving structurally similar aromatic compounds.
- Mobile Phase: Isocratic elution with Acetonitrile and Water (70:30, v/v).[6]
  - Rationale: This composition provides sufficient eluotropic strength to elute the compounds in a reasonable time while maintaining good separation. Isocratic mode simplifies the method and enhances reproducibility.
- Flow Rate: 0.1 mL/min.[6]
- Column Temperature: 25 °C.[6]
- Detection Wavelength: 230 nm.[6]
  - Rationale: This wavelength offers a good chromophoric response for both Dapagliflozin and its related impurities, allowing for sensitive detection.
- Injection Volume: 2 µL.[6]

3. Preparation of Solutions:

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- Diluent: Acetonitrile and Water (50:50, v/v).
- Standard Solution: Prepare a stock solution of **Dapagliflozin Impurity 1** reference standard at a concentration of approximately 10 µg/mL.
- Sample Solution: Prepare the Dapagliflozin API sample solution at a concentration where the expected impurity level falls within the linear range of the method (e.g., 50 µg/mL of Dapagliflozin, which would correspond to 0.05 µg/mL for a 0.1% impurity level).[6]

4. Method Validation:

- The method must be validated according to ICH guidelines to demonstrate its suitability.[6]
  - Specificity: Forced degradation studies should be performed (acid, base, oxidation, thermal, photolytic) to ensure the peak for Impurity 1 is free from interference from degradants.
  - Linearity: Establish linearity across a range of concentrations (e.g., LOQ to 150% of the specification limit). A correlation coefficient (r^2) of >0.99 is expected.[6]
  - Accuracy & Precision: Assessed by analyzing samples spiked with known amounts of the impurity at different levels.
  - Limit of Detection (LOD) & Limit of Quantitation (LOQ): Determined to ensure the method is sensitive enough to detect and quantify the impurity at levels required by regulatory standards.

Part 3: Impact and Regulatory Considerations

The control of any pharmaceutical impurity is directly linked to patient safety. While specific toxicological data for **Dapagliflozin Impurity 1** is not widely published in public literature, regulatory guidelines provide a framework for managing unknown or unspecified impurities.[4] The qualification of an impurity is required if it is present at levels exceeding the identification threshold defined by ICH Q3A/B guidelines.

Reference standards for impurities like 1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene are indispensable for several key activities in pharmaceutical development:

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- Analytical Method Development and Validation: To confirm the identity and accuracy of the analytical procedure.[5]
- Quality Control (QC): For routine testing of API batches to ensure they meet the established specifications.[3]
- Stability Studies: To monitor for the appearance or increase of impurities over time.[3]

The presence of this specific impurity above the acceptance limit would indicate a potential deviation or lack of control in the manufacturing process, necessitating an investigation and corrective actions.

Conclusion

Dapagliflozin Impurity 1, identified as 1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene (CAS: 1103738-29-9), is a critical process-related impurity in the synthesis of Dapagliflozin. Its effective control is a testament to a well-understood and robust manufacturing process. The implementation of a validated, high-sensitivity analytical method, such as the UPLC protocol detailed herein, is fundamental to ensuring that each batch of Dapagliflozin API meets the stringent purity requirements set forth by global regulatory agencies. This commitment to analytical excellence and process control is the bedrock upon which the safety and efficacy of modern pharmaceuticals are built.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Dapagliflozin Impurity 1: Identification, Control, and Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b600842/docs#an-in-depth-technical-guide-to-dapagliflozin-impurity-1-identification-control-and-analysis]

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